NMS-859: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: *NMS-859*

Cat. No.: *B609607*

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For Researchers, Scientists, and Drug Development Professionals

NMS-859 is a potent, covalent inhibitor of the ATPase VCP/p97, a key player in cellular protein homeostasis. Its development as a potential therapeutic agent necessitates a thorough understanding of its physicochemical properties, including solubility and stability. This guide provides a consolidated overview of the available data on **NMS-859**'s solubility and stability, outlines general experimental protocols for assessing these characteristics, and illustrates its mechanism of action within the VCP/p97 signaling pathway.

Quantitative Solubility and Stability Data

The following tables summarize the known quantitative data for **NMS-859**'s solubility and stability based on publicly available information.

Table 1: **NMS-859** Solubility Data

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Solvent	Concentration	Method/Notes
Dimethyl Sulfoxide (DMSO)	≤ 100 mM	Data from supplier technical documents.[1]
Dimethyl Sulfoxide (DMSO)	50 mg/mL (~142.94 mM)	Requires sonication; hygroscopic DMSO may impact solubility.[2]
In vivo formulation vehicle	≥ 2.5 mg/mL (≥ 7.15 mM)	Vehicle: 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.[2]

Note: Comprehensive aqueous solubility data (e.g., in Phosphate Buffered Saline at physiological pH) is not readily available in the public domain.

Table 2: **NMS-859** Stability and Storage Recommendations

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	Long-term (months to years)	Recommended for optimal stability.[3]
Solid Powder	0 - 4°C	Short-term (days to weeks)	Suitable for transient storage.[3]
Solid Powder	Ambient Temperature	Short-term (weeks)	Stable enough for typical shipping durations.[3]
Stock Solution (in DMSO)	-80°C	Up to 2 years	Aliquoting is recommended to avoid freeze-thaw cycles.[2]
Stock Solution (in DMSO)	-20°C	Up to 1 year	Aliquoting is recommended.[2]

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Note: Data on the degradation kinetics and stability of **NMS-859** in various aqueous solutions and pH conditions are not detailed in the available literature.

Experimental Protocols

While specific experimental protocols for determining the solubility and stability of **NMS-859** are not detailed in the available literature, this section outlines generalized methodologies commonly employed in the pharmaceutical sciences for such assessments.

Aqueous Thermodynamic Solubility (Shake-Flask Method)

This method is the gold standard for determining thermodynamic solubility.

Protocol:

- Preparation: Prepare a series of buffers at various physiologically relevant pH values (e.g., pH 5.0, 6.2, 7.4).
- Addition of Compound: Add an excess amount of solid **NMS-859** to a known volume of each buffer in a sealed container (e.g., glass vial). The excess solid is crucial to ensure saturation.
- Equilibration: Agitate the samples at a constant temperature (e.g., 25°C or 37°C) for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- Phase Separation: Separate the undissolved solid from the solution. This is commonly achieved by centrifugation followed by filtration through a low-binding filter (e.g., 0.22 µm PVDF).
- Quantification: Analyze the concentration of **NMS-859** in the clear filtrate using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Mass Spectrometry (LC-MS).
- Standard Curve: Generate a standard curve of **NMS-859** of known concentrations to accurately quantify the solubility.

Stability Assessment in Solution

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This protocol assesses the chemical stability of **NMS-859** in a given solvent or buffer over time.

Protocol:

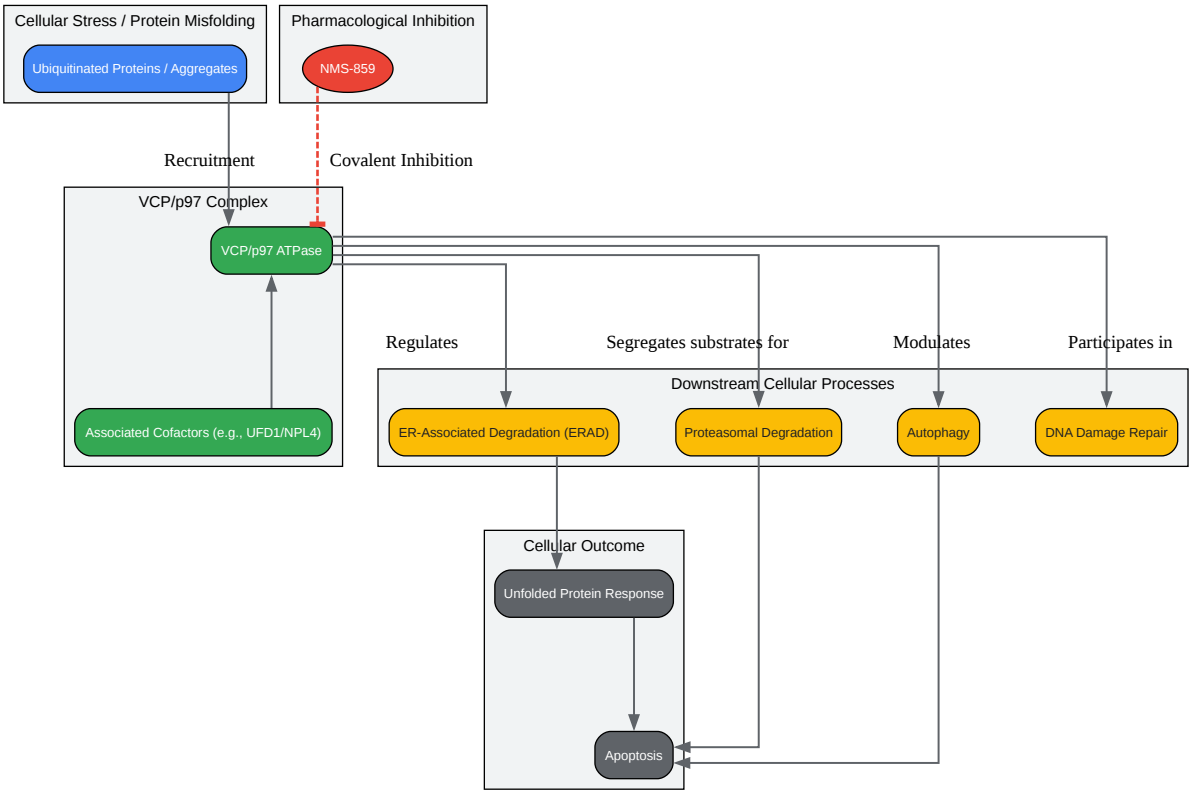
- Stock Solution Preparation: Prepare a stock solution of **NMS-859** in a suitable solvent (e.g., DMSO) at a known concentration.
- Working Solution Preparation: Dilute the stock solution into the desired aqueous buffer (e.g., PBS, pH 7.4) to a final concentration suitable for analysis and below its solubility limit.
- Incubation: Aliquot the working solution into multiple sealed vials and incubate them at one or more temperatures (e.g., 4°C, 25°C, 40°C).
- Time-Point Analysis: At designated time points (e.g., 0, 2, 4, 8, 24, 48 hours), remove a vial from incubation.
- Quenching (if necessary): Stop any further degradation by freezing the sample immediately at -80°C.
- Quantification: Analyze the concentration of the remaining **NMS-859** at each time point using a validated stability-indicating HPLC method. This method should be able to separate the parent compound from any potential degradants.
- Data Analysis: Plot the concentration of **NMS-859** versus time to determine the degradation rate.

Visualizations

NMS-859 Mechanism of Action and VCP/p97 Signaling

NMS-859 is a covalent inhibitor of the VCP/p97 ATPase. VCP/p97 is a critical component of cellular machinery that unfolds and extracts ubiquitinated proteins from complexes or membranes, thereby regulating numerous downstream pathways. Its inhibition leads to the accumulation of ubiquitinated proteins and triggers cellular stress responses, ultimately leading to apoptosis in cancer cells.

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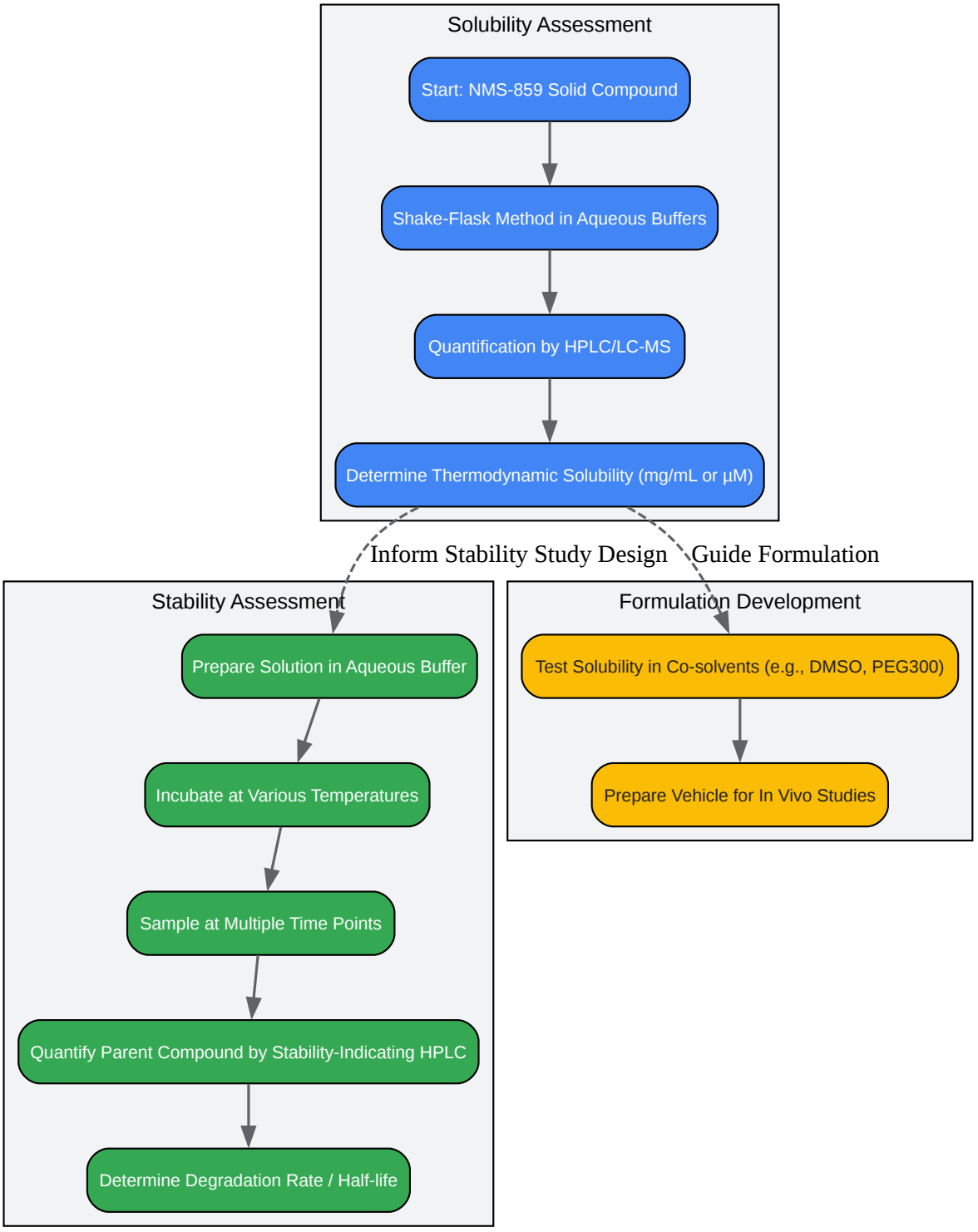
Caption: Mechanism of **NMS-859** inhibition on the VCP/p97 signaling pathway.

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Experimental Workflow for Solubility and Stability Assessment

The logical flow for determining the key physicochemical properties of a compound like **NMS-859** is depicted below.

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